

Malononitrile: A Comprehensive Technical Review of Environmental and Toxicological Data

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Compound of Interest

Compound Name: Malononitrile

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Introduction

Malononitrile ($\text{CH}_2(\text{CN})_2$), a versatile chemical intermediate, is utilized in the synthesis of a wide range of products, including pharmaceuticals, dyes, and agricultural chemicals.^[1] Its reactivity, attributed to the two cyano groups, also raises pertinent questions regarding its environmental fate and toxicological profile. This technical guide provides an in-depth analysis of the available environmental and toxicity data for **malononitrile**, presenting quantitative data in structured tables, detailing experimental methodologies for key studies, and visualizing critical pathways and workflows.

Mammalian Toxicity

Malononitrile exhibits a high degree of acute toxicity through oral, dermal, and inhalation routes of exposure.^{[2][3][4]} The primary mechanism of toxicity is believed to be the in-vivo metabolism to cyanide, which inhibits cytochrome oxidase and impairs cellular respiration.^{[3][4]}

Quantitative Mammalian Toxicity Data

Parameter	Species	Route	Value	Reference
LD50	Mouse	Oral	19 mg/kg	[2][5]
LD50	Rat	Oral	14 mg/kg	[3][4][6]
LD50	Rat	Dermal	350 mg/kg	[2][3][4][6]
LC50	Rat	Inhalation	57 ppm (2 h)	[4]

Experimental Protocols: Acute Toxicity Testing

Standardized protocols, such as those developed by the Organisation for Economic Co-operation and Development (OECD), are typically employed for determining the acute toxicity of chemical substances.

Acute Oral Toxicity (Following OECD Guideline 420: Acute Oral Toxicity - Fixed Dose Procedure)

This method is designed to estimate the oral LD50 value. The procedure involves the following key steps:

- **Animal Selection:** Healthy, young adult rodents (typically rats or mice) of a single sex are used.[7]
- **Housing and Acclimation:** Animals are housed in suitable cages with controlled temperature, humidity, and lighting, and are acclimated to the laboratory conditions before the study.
- **Dose Administration:** A single dose of the test substance is administered orally via gavage.[8] The initial dose is selected based on available information about the substance's toxicity.
- **Observation:** Animals are observed for mortality, clinical signs of toxicity, and behavioral changes at regular intervals for up to 14 days.[8]
- **Dose Adjustment:** Depending on the outcome at the initial dose level, the dose for the next group of animals is adjusted up or down.
- **LD50 Determination:** The LD50 is determined based on the dose at which mortality is observed.[7]

Ecotoxicity

Malononitrile is classified as very toxic to aquatic life, with the potential for long-lasting effects in the aquatic environment.^{[2][3][9]} Its high water solubility facilitates its dispersal in aquatic systems.^[4]

Quantitative Ecotoxicity Data

Parameter	Species	Duration	Value	Reference
LC50	Oncorhynchus mykiss (Rainbow Trout)	96 h	1.48 - 1.8 mg/L	^{[4][9]}
LC50	Lepomis macrochirus (Bluegill Sunfish)	96 h	0.57 mg/L	^{[4][9]}
LC50	Pimephales promelas (Fathead Minnow)	96 h	0.51 - 0.61 mg/L	^{[4][9]}
EC50	Daphnia magna (Water Flea)	24 h	21.4 mg/L	^[10]
EC50	Daphnia magna (Water Flea)	48 h	Not specified	
EC50	Algae (species not specified)	72 h	Not specified	

Note: While multiple sources state that **malononitrile** is very toxic to aquatic life, specific EC50 values for *Daphnia magna* at 48 hours and for algae at 72 hours were not consistently found in the provided search results.

Experimental Protocols: Aquatic Toxicity Testing

Fish, Acute Toxicity Test (Following OECD Guideline 203)

This test determines the concentration of a substance that is lethal to 50% of the test fish over a 96-hour period.[\[7\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

- Test Organism: A recommended fish species, such as Rainbow Trout (*Oncorhynchus mykiss*) or Zebrafish (*Danio rerio*), is used.[\[7\]](#)
- Exposure Conditions: Fish are exposed to a series of concentrations of the test substance in water under controlled conditions of temperature, light, and dissolved oxygen.[\[11\]](#) The test can be static (water is not changed) or semi-static (water is periodically renewed).[\[11\]](#)
- Test Concentrations: At least five concentrations in a geometric series are typically used.[\[12\]](#)[\[14\]](#)
- Observations: Mortalities and any abnormal behavioral or physiological responses are recorded at 24, 48, 72, and 96 hours.[\[11\]](#)[\[12\]](#)
- LC50 Calculation: The LC50 and its 95% confidence limits are calculated from the concentration-mortality data.[\[11\]](#)

Daphnia sp., Acute Immobilisation Test (Following OECD Guideline 202)

This test assesses the acute toxicity to *Daphnia magna* by determining the concentration that immobilizes 50% of the daphnids in 48 hours.[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)

- Test Organism: Young daphnids (less than 24 hours old) are used.[\[15\]](#)[\[17\]](#)
- Exposure: Daphnids are exposed to a range of concentrations of the test substance in a defined medium for 48 hours under controlled temperature and light conditions.[\[15\]](#)
- Immobilisation Assessment: The number of immobilized daphnids (those unable to swim) is recorded at 24 and 48 hours.[\[15\]](#)[\[18\]](#)
- EC50 Calculation: The EC50 (median effective concentration for immobilization) is calculated from the concentration-response data at 48 hours.[\[15\]](#)[\[17\]](#)

Alga, Growth Inhibition Test (Following OECD Guideline 201)

This test evaluates the effect of a substance on the growth of a selected species of freshwater algae.[\[20\]](#)[\[21\]](#)[\[22\]](#)[\[23\]](#)[\[24\]](#)

- Test Organism: A rapidly growing green alga, such as *Pseudokirchneriella subcapitata*, is used.[\[21\]](#)
- Exposure: Exponentially growing algal cultures are exposed to a series of concentrations of the test substance in a nutrient-rich medium for 72 hours under continuous illumination and controlled temperature.[\[20\]](#)[\[21\]](#)[\[22\]](#)[\[23\]](#)
- Growth Measurement: Algal growth is measured at 24, 48, and 72 hours by cell counts or another biomass surrogate.
- EC50 Calculation: The EC50 for growth inhibition is calculated by comparing the growth in the test cultures to that of the controls.[\[20\]](#)

Environmental Fate and Degradation

The environmental persistence and degradation of **malononitrile** are key factors in assessing its overall environmental impact.

Environmental Fate Data

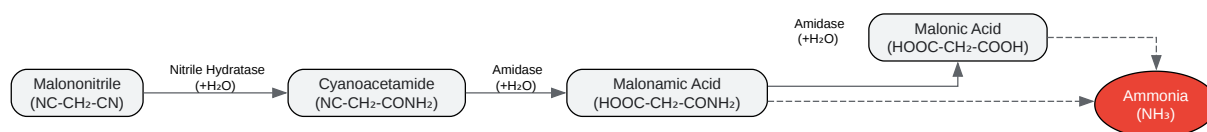
Parameter	Value	Conditions	Reference
Hydrolysis Half-life			
pH 5	21.4 days	25 °C	
pH 6	21.3 days	25 °C	
pH 7	20.2 days	25 °C	
pH 8	13.4 days	25 °C	
pH 9	3.1 days	25 °C	
Log Kow	-0.60		
Estimated Koc	11		

Biodegradation

Nitriles, in general, are known to be biodegradable through enzymatic hydrolysis, which ultimately forms carboxylic acids and ammonia. This suggests that **malononitrile** has the potential to biodegrade in the environment. The biodegradation of nitriles can proceed through two primary enzymatic pathways:

- Nitrile Hydratase and Amidase Pathway: The nitrile is first hydrated to an amide, which is then hydrolyzed to a carboxylic acid and ammonia.
- Nitrilase Pathway: The nitrile is directly hydrolyzed to a carboxylic acid and ammonia.

While specific studies detailing the complete microbial degradation pathway of **malononitrile** were not found, the general pathway for aliphatic nitriles can be represented as follows:

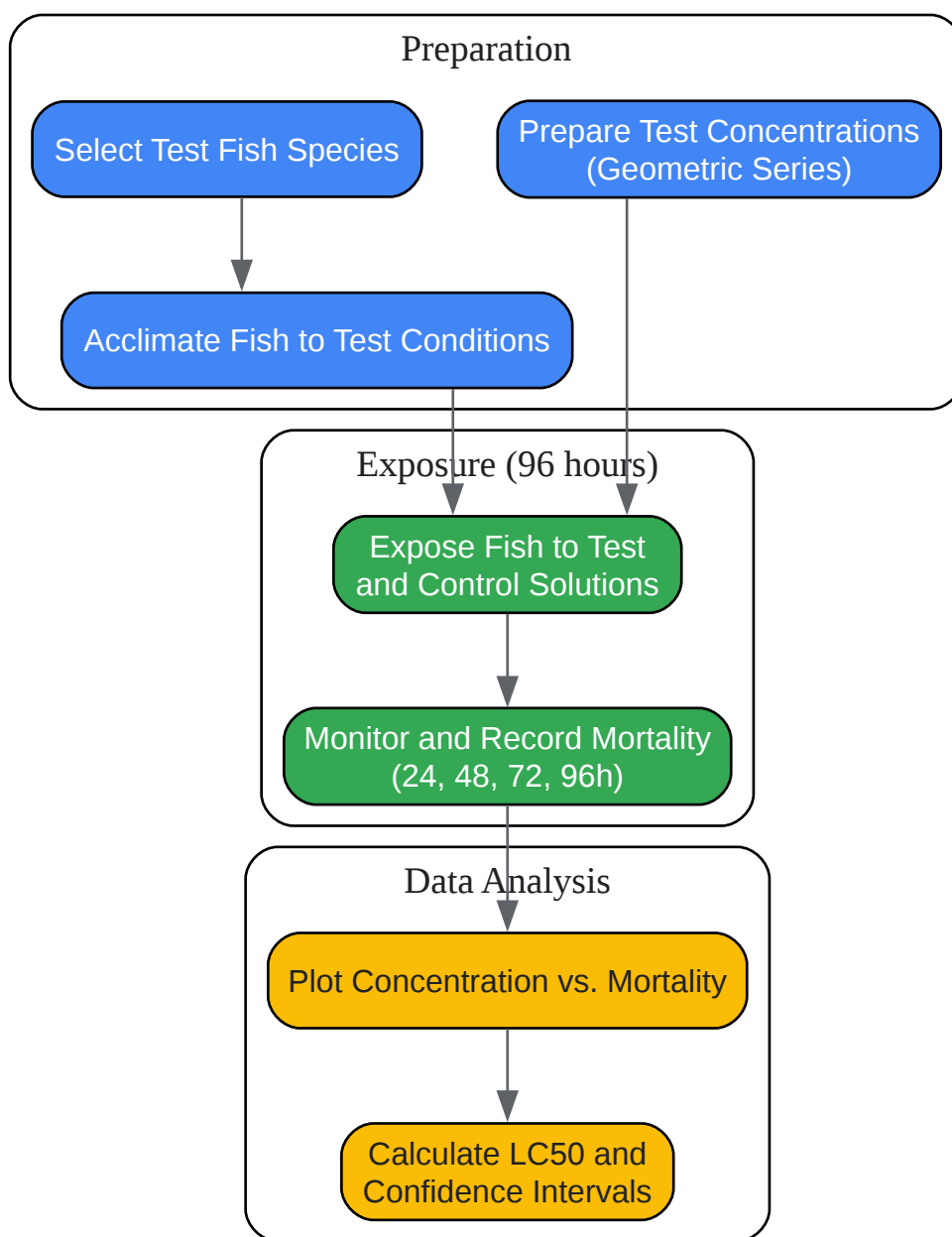


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Caption: Proposed biodegradation pathway of **malononitrile**.

Visualizations

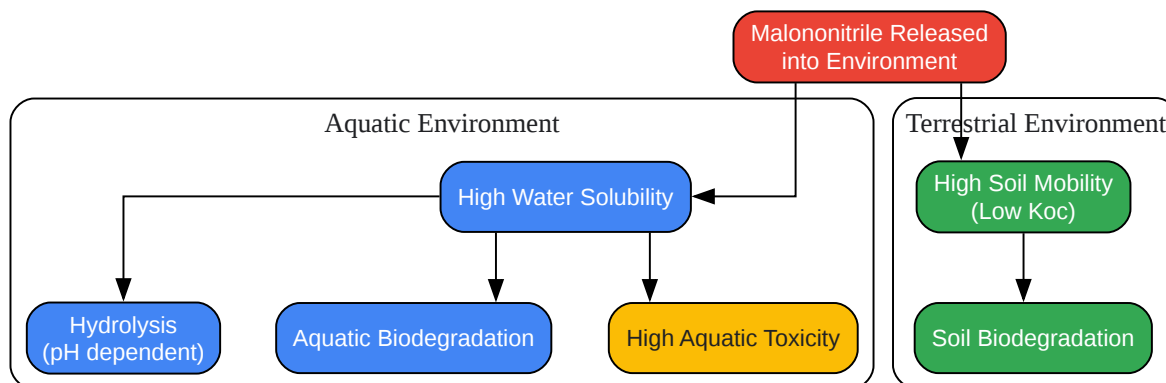
Experimental Workflow: Acute Fish Toxicity Test (OECD 203)



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Caption: General workflow for an acute fish toxicity test (OECD 203).

Logical Relationship: Environmental Fate of Malononitrile



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Caption: Key environmental fate processes for **malononitrile**.

Conclusion

Malononitrile is a highly toxic compound to both mammals and aquatic organisms. Its high water solubility and mobility in soil indicate a potential for widespread environmental distribution if released. While it is expected to undergo hydrolysis and biodegradation, the rates of these processes are influenced by environmental conditions such as pH. The acute toxicity data underscores the need for stringent control measures to prevent environmental release and human exposure. Further research into the chronic toxicity and the specific microbial pathways of degradation would provide a more complete understanding of the long-term environmental and health risks associated with **malononitrile**.

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